

# Technical Guide: 3-Bromo-7-(4-bromobenzoyl)indole (CAS No. 1279501-08-4)

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## Compound of Interest

Compound Name: 3-Bromo-7-(4-bromobenzoyl)indole

Cat. No.: B12724446

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## Introduction

**3-Bromo-7-(4-bromobenzoyl)indole** is a chemical compound identified with the CAS number 1279501-08-4.<sup>[1][2][3]</sup> Structurally, it is a derivative of indole, featuring a bromo substitution at the 3-position of the indole ring and a 4-bromobenzoyl group attached at the 7-position. This compound is recognized primarily as an impurity related to Bromfenac, a nonsteroidal anti-inflammatory drug (NSAID).<sup>[1][4]</sup> While the indole scaffold is of significant interest in medicinal chemistry due to its presence in a wide array of biologically active molecules, detailed public information specifically on the biological activity and mechanisms of **3-Bromo-7-(4-bromobenzoyl)indole** is limited. This guide provides a summary of the available technical data for this compound.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Bromo-7-(4-bromobenzoyl)indole** is presented in the table below. This data is compiled from various chemical supplier and database sources.

Property	Value	Source(s)
CAS Number	1279501-08-4	[1][2][3]
IUPAC Name	(3-Bromo-1H-indol-7-yl)(4-bromophenyl)methanone	[1]
Synonyms	Indole, 3-Bromo-7-(4-bromobenzoyl); Bromfenac Impurity A	[3][4]
Molecular Formula	C <sub>15</sub> H <sub>9</sub> Br <sub>2</sub> NO	[1][2][3]
Molecular Weight	379.05 g/mol	[1][3][4]
Appearance	Not explicitly stated, typically a solid	
Storage	2-8°C Refrigerator	[3]

## Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **3-Bromo-7-(4-bromobenzoyl)indole** are not readily available in the public domain. As an impurity of Bromfenac, its formation is likely a byproduct of the Bromfenac synthesis process. General synthetic routes for related brominated indoles and 7-benzoylindoles exist, but a specific, validated protocol for this compound has not been identified in the searched literature.

## Biological Activity and Signaling Pathways

There is a significant lack of publicly available data regarding the specific biological activity of **3-Bromo-7-(4-bromobenzoyl)indole**. While the broader class of indole derivatives is known to exhibit a wide range of pharmacological activities, including anti-inflammatory, anticancer, and antimicrobial effects, no quantitative data or mechanistic studies for this particular compound have been found.

Consequently, there is no information available to describe any signaling pathways modulated by **3-Bromo-7-(4-bromobenzoyl)indole**.

## Visualization of Workflows and Pathways

As no experimental workflows or signaling pathways involving **3-Bromo-7-(4-bromobenzoyl)indole** have been described in the available literature, the generation of corresponding diagrams is not possible at this time.

## Conclusion

**3-Bromo-7-(4-bromobenzoyl)indole**, CAS number 1279501-08-4, is a known impurity of the NSAID Bromfenac. While its chemical structure and basic physical properties are documented, there is a notable absence of in-depth technical information in the public domain. Detailed experimental protocols, quantitative biological activity data, and information on its effects on cellular signaling pathways are currently unavailable. This scarcity of information suggests that **3-Bromo-7-(4-bromobenzoyl)indole** is either a relatively new or understudied compound. Further research would be required to elucidate its pharmacological profile and potential applications in drug development. Researchers interested in this compound are advised that it is commercially available from various suppliers for research and analysis purposes.<sup>[1]</sup>

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## References

- 1. CAS 1279501-08-4 3-Bromo-7-(4-bromobenzoyl)indole Impurity | Impurity Manufacturers & Suppliers India [anantlabs.com]
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- To cite this document: BenchChem. [Technical Guide: 3-Bromo-7-(4-bromobenzoyl)indole (CAS No. 1279501-08-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12724446#3-bromo-7-4-bromobenzoyl-indole-cas-number]

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